

Introduction: Beyond the CAS Number

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Compound of Interest

Compound Name:	5-Chloro-2,6-dimethoxy-4-methylquinoline
CAS No.:	189746-19-8
Cat. No.:	B066841

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In the landscape of pharmaceutical development, the identity and quality of every chemical entity, from the initial starting materials to the final Active Pharmaceutical Ingredient (API), are of paramount importance. The compound registered under CAS number 189746-19-8, chemically known as **5-Chloro-2,6-dimethoxy-4-methylquinoline**, represents a quintessential example of such a critical molecule. It is primarily recognized in two significant roles: as a key synthetic intermediate in the manufacturing pathway of the antimalarial drug Tafenoquine, and consequently, as a potential process-related impurity, designated "Tafenoquine Impurity 7"^[1].

This guide is designed for researchers, medicinal chemists, and drug development professionals. It moves beyond a simple recitation of data to provide a deeper understanding of this compound's practical relevance. We will explore its chemical and physical characteristics, its pivotal role in synthesis, the analytical methodologies required for its control, and the necessary safety protocols for its handling. The underlying principle of this guide is to explain not just what is done, but why specific experimental choices are made, ensuring a robust and scientifically sound approach to its use in a research and development setting.

Core Chemical and Physical Profile

A comprehensive understanding of a compound's properties is the foundation of its effective application and handling. For **5-Chloro-2,6-dimethoxy-4-methylquinoline**, these properties dictate its behavior in reactions, its solubility for analytical preparation, and its required storage conditions.

Identity and Structure

The molecular identity is confirmed through various spectroscopic and analytical techniques, with the following identifiers serving as a universal reference.

Identifier	Value	Source
CAS Number	189746-19-8	[1][2][3]
IUPAC Name	5-chloro-2,6-dimethoxy-4-methylquinoline	[1][2]
Molecular Formula	C ₁₂ H ₁₂ ClNO ₂	[1][2]
Molecular Weight	237.68 g/mol	[1][2]
SMILES	<chem>CC1=CC(=NC2=C1C(=C(C=C2)OC)Cl)OC</chem>	[1][2]
InChIKey	JDXORUMZWYWTTK-UHFFFAOYSA-N	[1]

Physicochemical Properties

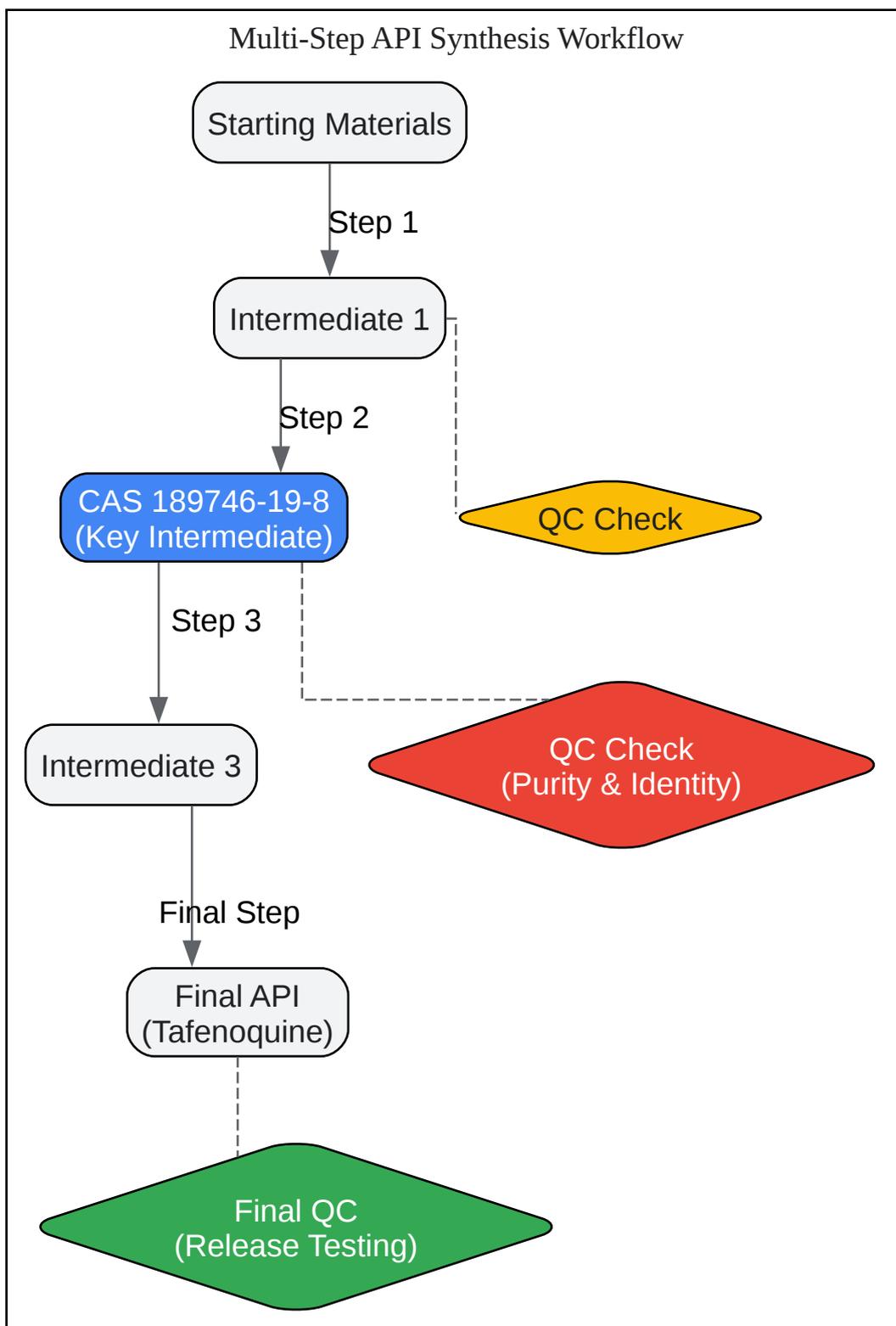
These properties are critical for designing experimental protocols, from synthesis to analysis.

Property	Value / Description	Significance & Rationale	Source
Appearance	Off-white to white solid	Visual confirmation of material quality; deviations may indicate impurities.	[1]
Solubility	Soluble in DMSO; Insoluble in water	Dictates solvent choice for reactions and analytical sample preparation. DMSO is a common solvent for NMR and HPLC analysis of poorly water-soluble compounds.	[1]
Boiling Point	353.5 ± 37.0 °C (Predicted)	Provides an estimate of thermal stability; useful for setting drying conditions, though vacuum is preferred to avoid degradation.	[4]
Density	1.231 ± 0.06 g/cm ³ (Predicted)	Useful for process scale-up calculations.	[4]
Storage	Short term (days-weeks): 0-4°C; Long term (months-years): -20°C. Store in a dry, dark environment.	These conditions are chosen to minimize degradation from heat, light, and hydrolysis, ensuring the long-term integrity of the reference standard or intermediate.	[1]

Strategic Role in Tafenoquine Synthesis

The primary significance of **5-Chloro-2,6-dimethoxy-4-methylquinoline** lies in its function as a key drug intermediate^[1]. An intermediate is a molecular stepping stone in a multi-step synthesis. The structural features of this quinoline derivative are strategically designed to be incorporated into the final, more complex Tafenoquine molecule.

The purity and characterization of this intermediate are non-negotiable. Any impurities present at this stage can carry through to subsequent steps, potentially leading to the formation of undesired side-products or complicating purification of the final API. This necessitates stringent quality control at this intermediate stage, a core principle of modern pharmaceutical manufacturing.



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Sources

- [1. 5-Chloro-2,6-Dimethoxy-4-Methylquinoline, Manufacturer, Supplier|CAS 189746-19-8 | Sun-shinechem \[sun-shinechem.com\]](#)
- [2. 5-Chloro-2,6-dimethoxy-4-methylquinoline - 189746-19-8 | VulcanChem \[vulcanchem.com\]](#)
- [3. alfa-chemistry.com \[alfa-chemistry.com\]](#)
- [4. 5-CHLORO-2,6-DIMETHOXY-4-METHYLQUINOLINE | 189746-19-8 \[chemicalbook.com\]](#)
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